

Application Notes and Protocols for the Creation of Ultracold Rubidium Molecules

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rubidium oxide*

Cat. No.: *B096068*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The production of ultracold molecules represents a significant advancement in quantum physics and chemistry, with far-reaching implications for precision measurements, quantum computing, and controlled chemical reactions. This document provides detailed application notes and protocols for the two primary methods used to create ultracold rubidium-87 (^{87}Rb) molecules: photoassociation of ultracold ^{87}Rb atoms and magneto-association of ^{87}Rb atoms via a Feshbach resonance. While the initial query mentioned **rubidium oxide**, the established and successful methods for creating ultracold rubidium molecules exclusively utilize pure rubidium.

Methods for Creating Ultracold $^{87}\text{Rb}_2$ Molecules

There are two principal techniques for forming ultracold $^{87}\text{Rb}_2$ molecules from an ultracold atomic ^{87}Rb gas:

- **Photoassociation (PA):** In this method, two colliding ultracold atoms absorb a photon from a laser field.^[1] This excites them to a bound vibrational level of an electronically excited molecular state. The excited molecule can then decay spontaneously to a stable, deeply bound vibrational level of the electronic ground state, forming an ultracold molecule. The rate of photoassociation is significant for ultracold collisions due to large near-threshold free-bound Franck-Condon factors.^[2]

- Feshbach Resonance Magneto-association: This technique utilizes a magnetic Feshbach resonance, which occurs when the energy of a bound molecular state is tuned to be degenerate with the energy of two colliding atoms in a specific spin configuration.^[3] By ramping the magnetic field across the resonance, pairs of atoms are adiabatically converted into weakly bound molecules.^[3] These weakly bound molecules can then be transferred to more deeply bound states using techniques like Stimulated Raman Adiabatic Passage (STIRAP).^{[4][5]}

Data Presentation: Experimental Parameters

The following tables summarize typical experimental parameters for the creation of ultracold ⁸⁷Rb₂ molecules using photoassociation and Feshbach resonance techniques.

Table 1: Typical Parameters for Initial ⁸⁷Rb Magneto-Optical Trap (MOT)

Parameter	Typical Value	Reference
Number of Trapped Atoms	10 ⁶ - 10 ⁹	^{[6][7]}
Atomic Cloud Size	~1 mm	^[7]
Temperature	~100 μK	^[7]
Magnetic Field Gradient	8 G/cm	^[8]
Cooling Laser Wavelength	780 nm (D2 line)	^[8]
Cooling Laser Detuning	-8 MHz	^[8]
Repumper Laser Wavelength	780 nm (D2 line)	^[8]

Table 2: Photoassociation (PA) Parameters for ⁸⁷Rb₂ Molecule Formation

Parameter	Typical Value	Reference
Initial Atomic Density	$\sim 10^{11}$ atoms/cm ³	[9]
Initial Atomic Temperature	~ 120 μ K	[9]
Photoassociation Laser Wavelength	Tunable near the atomic resonance	[2]
Molecule Formation Rate	$\sim 5 \times 10^4$ molecules/s	[9]

Table 3: Feshbach Resonance Magneto-association Parameters for ⁸⁷Rb₂ Molecule Formation

Parameter	Typical Value	Reference
Initial State	⁸⁷ Rb Bose-Einstein Condensate (BEC)	[3]
Feshbach Resonance Location	~ 1007 G	[3]
Magnetic Field Ramp Speed	< 1 G/ms for $\sim 80\%$ efficiency	[3]
Number of Molecules Formed	Up to 25,000	[10]
Molecule Temperature	~ 300 nK	[11]
Molecule Lifetime	0.21(1) s (in dipole trap)	[11]
Binding Energy (weakly bound)	Tunable with magnetic field	[12][13]

Experimental Protocols

Protocol 1: Creation of Ultracold ⁸⁷Rb₂ Molecules via Photoassociation

This protocol outlines the steps to form ultracold ⁸⁷Rb₂ molecules using the photoassociation technique.

1. Preparation of an Ultracold ⁸⁷Rb Atomic Cloud: a. Generate a vapor of ⁸⁷Rb atoms in a vacuum chamber. b. Use a standard three-dimensional magneto-optical trap (MOT) to capture

and cool the ^{87}Rb atoms. c. The MOT consists of three orthogonal pairs of counter-propagating laser beams and a quadrupole magnetic field. d. The cooling laser is red-detuned from the $F=2 \rightarrow F'=3$ transition of the ^{87}Rb D2 line. e. A repumping laser, resonant with the $F=1 \rightarrow F'=2$ transition, is used to prevent atoms from accumulating in the $F=1$ ground state. f. Achieve a stable MOT with the parameters outlined in Table 1.

2. Photoassociation: a. Introduce a photoassociation (PA) laser into the vacuum chamber, focused on the trapped atomic cloud. b. The PA laser frequency is tuned below the atomic resonance to excite colliding pairs of atoms to a specific vibrational level of an excited molecular state. c. The intensity and frequency of the PA laser are optimized to maximize the formation rate of excited molecules.

3. Spontaneous Decay and Molecule Formation: a. The photo-excited molecules will spontaneously decay. A fraction of these decays will populate deeply bound vibrational levels of the ground electronic state, forming stable ultracold $^{87}\text{Rb}_2$ molecules.

4. Detection: a. The formation of ground-state molecules can be detected using resonance-enhanced multi-photon ionization (REMPI). b. A pulsed dye laser is used to ionize the molecules. c. The resulting ions are then detected with a time-of-flight mass spectrometer.

Protocol 2: Creation of Ultracold $^{87}\text{Rb}_2$ Molecules via Feshbach Resonance

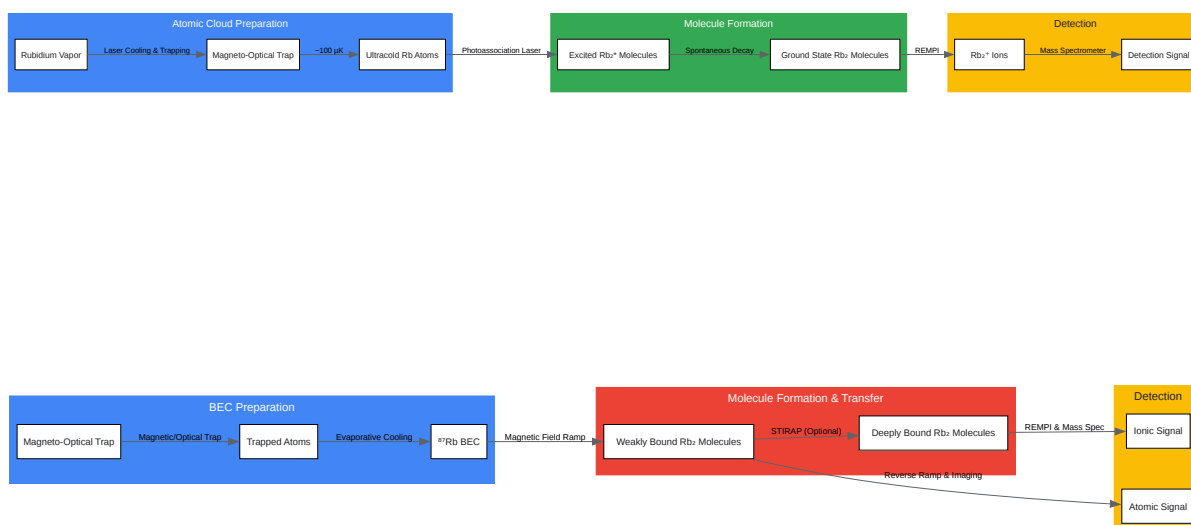
This protocol describes the formation of ultracold $^{87}\text{Rb}_2$ molecules using magneto-association across a Feshbach resonance.

1. Preparation of a ^{87}Rb Bose-Einstein Condensate (BEC): a. Begin with an ultracold cloud of ^{87}Rb atoms in a MOT as described in Protocol 1. b. Transfer the atoms from the MOT into a magnetic trap or an optical dipole trap. c. Perform evaporative cooling to lower the temperature and increase the phase-space density until a BEC is formed.

2. Magneto-association: a. Prepare the ^{87}Rb atoms in the desired initial spin state. b. Apply a uniform magnetic field and tune it to a value just above the Feshbach resonance (e.g., ~ 1007 G for ^{87}Rb).^[3] c. Ramp the magnetic field down across the resonance. The ramp speed should be slow enough to ensure adiabatic conversion of atom pairs into molecules.^[3]

3. (Optional) Transfer to Deeply Bound States via STIRAP: a. The molecules formed via Feshbach resonance are weakly bound. To create more stable, deeply bound molecules, a two-photon Stimulated Raman Adiabatic Passage (STIRAP) technique can be employed.[4][5] b. This involves two phase-coherent lasers (a pump and a Stokes laser) that couple the initial weakly bound molecular state to a deeply bound ground state via an excited intermediate state. [14] c. A counter-intuitive pulse sequence (Stokes laser on before the pump laser) is used to achieve high transfer efficiency.[15]
4. Detection: a. The weakly bound Feshbach molecules can be detected by reversing the magnetic field ramp, which dissociates them back into atoms. The kinetic energy of the resulting atoms can be measured. b. Deeply bound molecules can be detected using techniques like REMPI, similar to the photoassociation protocol.

Visualization of Experimental Workflows



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [2307.15917] Observation of photoassociation resonances in ultracold atom-molecule collisions [arxiv.org]
- 2. web2.ph.utexas.edu [web2.ph.utexas.edu]
- 3. mediatum.ub.tum.de [mediatum.ub.tum.de]
- 4. arxiv.org [arxiv.org]
- 5. Production of Ultracold $87\text{Rb}^{133}\text{Cs}$ in the Absolute Ground State: Complete Characterisation of the Stimulated Raman Adiabatic Passage Transfer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. elischolar.library.yale.edu [elischolar.library.yale.edu]
- 7. cmst.eu [cmst.eu]
- 8. arxiv.org [arxiv.org]
- 9. researchgate.net [researchgate.net]
- 10. [cond-mat/0607667] Observation of Heteronuclear Feshbach Molecules from a ^{85}Rb - ^{87}Rb gas [arxiv.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. pure.tue.nl [pure.tue.nl]
- 14. jila.colorado.edu [jila.colorado.edu]
- 15. pubs.aip.org [pubs.aip.org]
- To cite this document: BenchChem. [Application Notes and Protocols for the Creation of Ultracold Rubidium Molecules]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096068#rubidium-oxide-for-creating-ultra-cold-rubidium-molecules]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com